

# Quantification of Intracellular (R)-Lactoyl-CoA: Application Notes and Protocols

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## Compound of Interest

Compound Name: (R)-lactoyl-CoA

Cat. No.: B1263106

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These application notes provide a comprehensive guide to understanding and quantifying intracellular **(R)-lactoyl-CoA**, a critical metabolite involved in novel post-translational modifications. The following sections detail the theoretical background, quantitative data, and a detailed protocol for the measurement of **(R)-lactoyl-CoA** in biological samples.

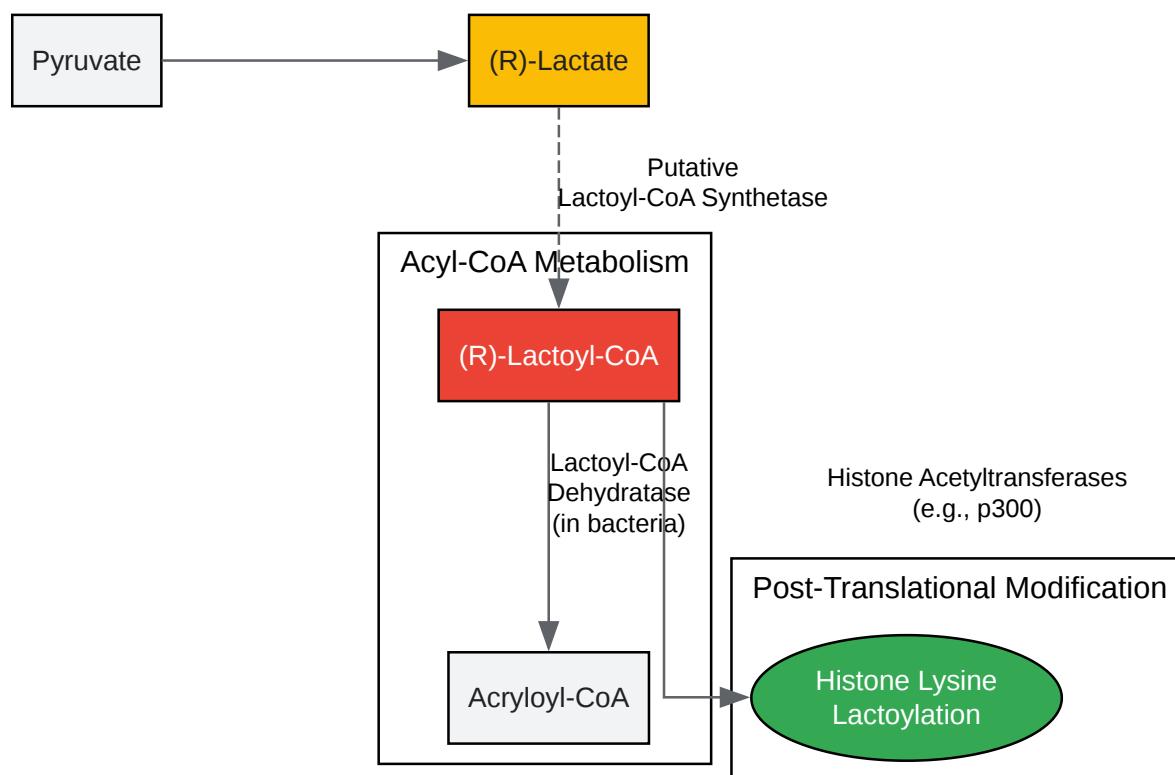
## Introduction

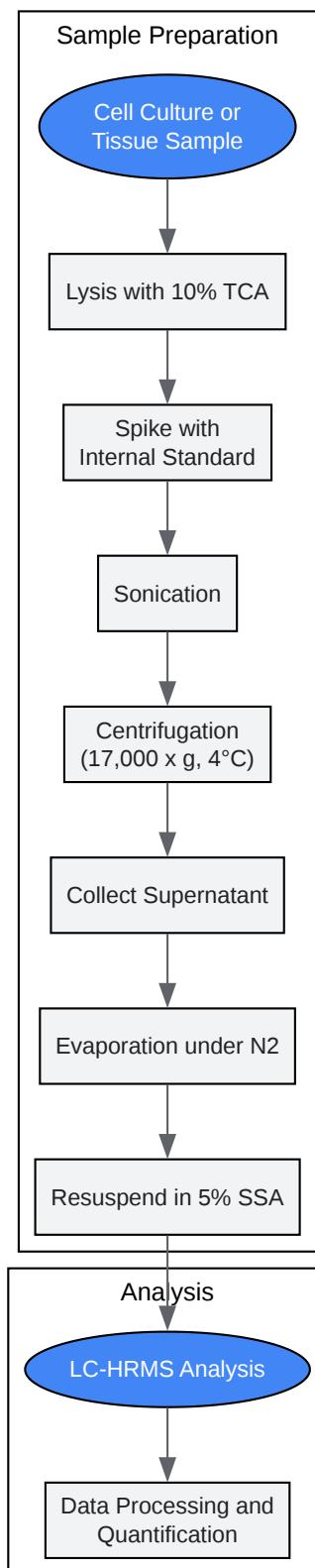
**(R)-lactoyl-CoA** is a recently identified endogenous metabolite that serves as the acyl donor for lysine lactylation, a post-translational modification (PTM) implicated in the regulation of gene expression and cellular metabolism.<sup>[1][2]</sup> The quantification of intracellular lactoyl-CoA is crucial for understanding its physiological roles and its potential as a therapeutic target in various diseases. While its existence in mammalian systems was only recently confirmed, methods for its detection and quantification are now emerging, primarily relying on liquid chromatography-high resolution mass spectrometry (LC-HRMS).<sup>[1][3][4]</sup>

## Metabolic Context of (R)-Lactoyl-CoA

**(R)-lactoyl-CoA** is metabolically linked to glycolysis, with lactate being its direct precursor. The formation of lactoyl-CoA is a critical node connecting metabolic state to epigenetic regulation through histone lactylation. Two primary mechanisms have been proposed for lysine lactylation: an enzymatic pathway involving lactoyl-CoA and a non-enzymatic pathway

involving lactoyl-glutathione. In some bacteria, **(R)-lactoyl-CoA** is an intermediate in the acrylate pathway for propanoate fermentation.



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